

# "Ethyl 2-(pyridin-2-YL)propanoate" molecular structure and formula

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## Compound of Interest

Compound Name: Ethyl 2-(pyridin-2-YL)propanoate

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## In-depth Technical Guide: Ethyl 3-(pyridin-2-yl)propanoate

Disclaimer: Information regarding the specific chemical compound "**Ethyl 2-(pyridin-2-YL)propanoate**" is not readily available in public chemical databases. This guide will focus on the closely related and well-documented structural isomer, Ethyl 3-(pyridin-2-yl)propanoate.

This technical guide provides a comprehensive overview of the molecular structure, chemical properties, and synthetic considerations for Ethyl 3-(pyridin-2-yl)propanoate, a compound of interest to researchers and professionals in chemical synthesis and drug development.

## Molecular Structure and Formula

Ethyl 3-(pyridin-2-yl)propanoate is a chemical compound featuring a pyridine ring substituted at the 2-position with an ethyl propanoate chain. The linkage is at the third carbon of the propanoate group.

Molecular Formula:  $C_{10}H_{13}NO_2$

2D Structure:

SMILES: CCOC(=O)CCc1ccncc1

InChI: InChI=1S/C10H13NO2/c1-2-13-10(12)7-6-9-5-3-4-8-11-9/h3-5,8H,2,6-7H2,1H3

## Physicochemical and Spectroscopic Data

The following table summarizes the key quantitative data for Ethyl 3-(pyridin-2-yl)propanoate.

Property	Value	Source
Molecular Weight	179.22 g/mol	[PubChem CID: 347337]
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO <sub>2</sub>	[PubChem CID: 347337]
CAS Number	2739-74-4	[PubChem CID: 347337]
Appearance	Yellow to brown liquid	[ChemicalBook]
Boiling Point	258 °C at 750 Torr	[ChemicalBook]
Density	1.071 g/cm <sup>3</sup>	[ChemicalBook]
pKa	5.32 ± 0.12 (Predicted)	[ChemicalBook]
Storage Temperature	Inert atmosphere, Room Temperature	[ChemicalBook]

Spectroscopic data, including <sup>13</sup>C NMR, GC-MS, and FTIR spectra, are available for this compound and are crucial for its identification and characterization.[\[1\]](#)

## Experimental Protocols

While specific, detailed experimental protocols for the synthesis of Ethyl 3-(pyridin-2-yl)propanoate are not extensively published, a general synthetic approach can be inferred from related preparations. A common method for the synthesis of similar compounds involves the reaction of a pyridine derivative with a suitable propanoate precursor.

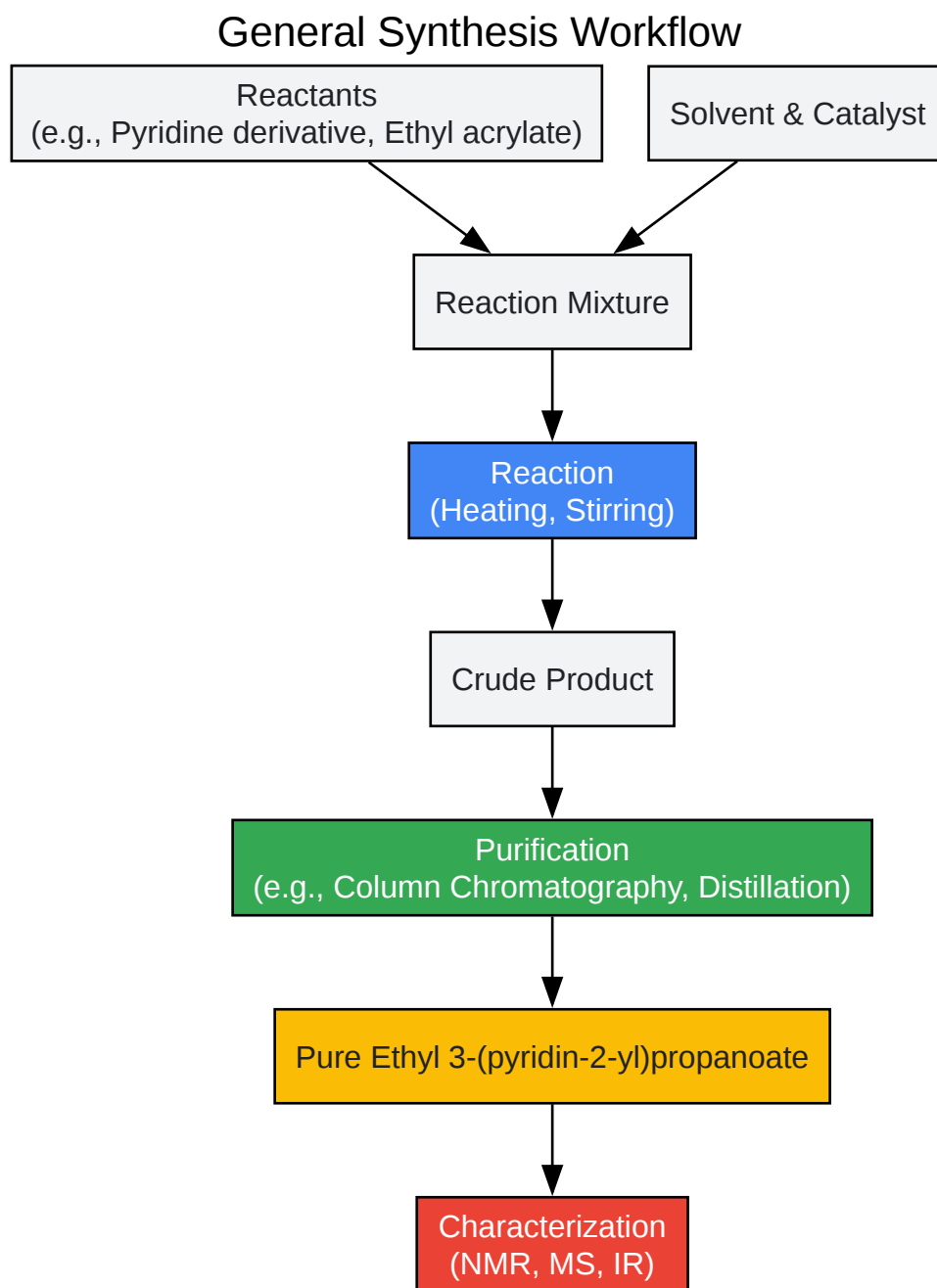
A plausible synthetic route could involve the Michael addition of a 2-substituted pyridine nucleophile to ethyl acrylate. The reaction conditions would likely require a suitable solvent and potentially a catalyst to facilitate the addition. Purification of the final product would typically be achieved through column chromatography or distillation.

For the related compound, Ethyl 3-(pyridin-2-ylamino)propanoate, a detailed synthetic method has been described.[\[2\]](#)[\[3\]](#) This process involves the reaction of 2-aminopyridine with ethyl

acrylate in the presence of trifluoromethanesulfonic acid as a catalyst, carried out in anhydrous ethanol under nitrogen protection at elevated temperatures.[2][3] The product is then isolated through a series of washing and recrystallization steps.[2][3]

## Logical Workflow for Synthesis

The following diagram illustrates a generalized workflow for the synthesis and purification of a pyridinyl-substituted propanoate.



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### General Synthesis and Purification Workflow

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## References

- 1. Ethyl 3-(pyridin-2-yl)propanoate | C<sub>10</sub>H<sub>13</sub>NO<sub>2</sub> | CID 347337 - PubChem [pubchem.ncbi.nlm.nih.gov]
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